

Edifoligide: An In-Depth Technical Guide to Initial Proof-of-Concept Studies

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Compound of Interest

Compound Name: *Edifoligide*
CAS No.: *476273-48-0*
Cat. No.: *B13735998*

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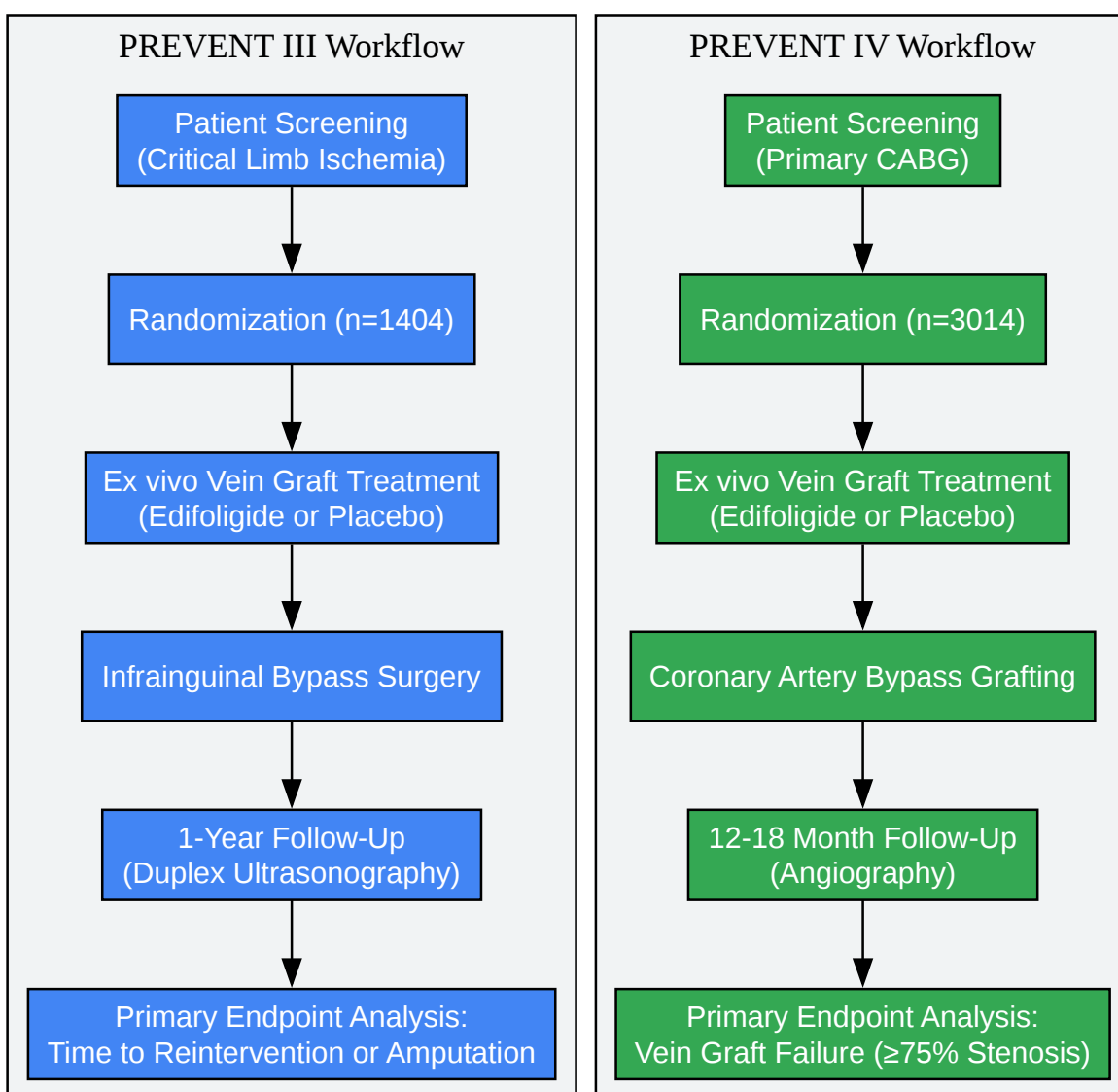
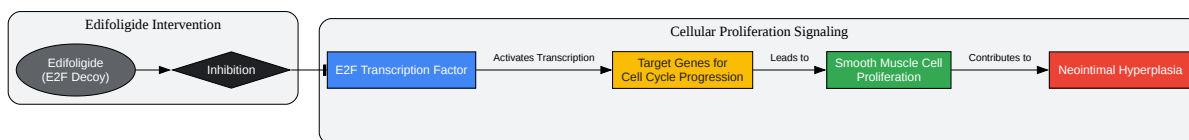
For Researchers, Scientists, and Drug Development Professionals

Introduction

Edifoligide is a double-stranded oligodeoxynucleotide that acts as a transcription factor decoy.^[1] It was developed to prevent vein graft failure following bypass surgery by inhibiting neointimal hyperplasia, a key pathological process in graft stenosis and occlusion.^{[2][3]} This document provides a detailed overview of the initial proof-of-concept studies for **Edifoligide**, focusing on the pivotal Phase III clinical trials: PREVENT III and PREVENT IV.

Mechanism of Action

Edifoligide is designed to competitively inhibit the E2F family of transcription factors.^[1] These transcription factors are critical regulators of the cell cycle and are involved in the proliferation of smooth muscle cells, a hallmark of neointimal hyperplasia.^[4] By binding to E2F, **Edifoligide** prevents the transcription of genes necessary for cell cycle progression, thereby aiming to reduce the excessive cell growth that leads to the narrowing of vein grafts.^{[2][3]}



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